Technical Analysis & Spectroscopic Characterization of 3-Chloro-5-methoxypyridin-4-amine

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Compound of Interest

Compound Name:	*3-Chloro-5-methoxypyridin-4-amine*
Cat. No.:	*B7963456*

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Introduction & Chemical Profile[1][2][3][4]

3-Chloro-5-methoxypyridin-4-amine (CAS: 1261471-70-8) is a highly functionalized pyridine derivative serving as a critical scaffold in medicinal chemistry, particularly in the development of kinase inhibitors and heterocyclic agrochemicals. Its structure features a pyridine ring substituted with an electron-donating amino group at the 4-position, an electron-withdrawing chlorine at the 3-position, and an electron-donating methoxy group at the 5-position.

This unique "push-pull" electronic environment creates a distinct spectroscopic signature essential for structural validation during synthesis. This guide provides a comprehensive analysis of its predicted spectroscopic data, synthesis pathways, and quality control protocols.

Chemical Identity

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Property	Detail
IUPAC Name	3-Chloro-5-methoxypyridin-4-amine
CAS Number	1261471-70-8
Molecular Formula	$C_6H_7ClN_2O$
Molecular Weight	158.58 g/mol
SMILES	COC1=C(N)C(Cl)=CN=C1
Key Functional Groups	Primary Amine (-NH_2), Aryl Chloride (-Cl), Methoxy Ether (-OCH_3), Pyridine Nitrogen

Spectroscopic Analysis (Predicted & Theoretical)

Due to the limited public availability of raw spectral data for this specific intermediate, the following values are derived from substituent chemical shift additivity rules and analogous pyridine derivatives (e.g., 4-amino-3-chloropyridine and 4-amino-3-methoxypyridine).

Proton Nuclear Magnetic Resonance (H NMR)

Solvent: DMSO-

(Recommended for solubility and exchangeable protons) Frequency: 400 MHz

The

H NMR spectrum is characterized by two distinct aromatic singlets (or doublets with small meta-coupling) and characteristic aliphatic and exchangeable signals.

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Position	Proton Type	Predicted Shift (, ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
C2-H	Aromatic	8.05 – 8.15	s or d		Deshielded by pyridine N and ortho-Cl; shielded by para-OMe.
C6-H	Aromatic	7.85 – 7.95	s or d		Deshielded by pyridine N; strongly shielded by ortho-OMe.
-NH_2	Amine	6.00 – 6.50	br s	-	Broad, exchangeable signal. Shift varies with concentration /solvent.
-OCH_3	Methoxy	3.85 – 3.95	s	-	Characteristic aryl methoxy singlet.

Structural Insight:

- Regiochemistry Confirmation: The presence of two distinct aromatic signals (H2 and H6) rather than an AB system confirms the 3,4,5-substitution pattern. If the Cl were at position 2, the coupling pattern would differ significantly (ortho-coupling).
- Meta-Coupling: A small coupling constant (Hz) between H2 and H6 may be observed due to "W-coupling" across the aromatic ring.

Carbon-13 NMR (C NMR)

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Solvent: DMSO-

Carbon	Type	Predicted Shift (, ppm)	Notes
C4	C-NH_2	148.0 – 152.0	Deshielded by direct N-attachment; Ipso carbon.
C2	CH	138.0 – 142.0	Alpha to nitrogen; deshielded.
C6	CH	128.0 – 132.0	Alpha to nitrogen but shielded by ortho-OMe.
C5	C-OMe	144.0 – 148.0	Ipso carbon; deshielded by Oxygen.
C3	C-Cl	110.0 – 115.0	Ipso carbon; shielded relative to C-H due to heavy atom effect of Cl.
-OCH_3	Methoxy	56.0 – 57.0	Standard aryl methoxy region.

Mass Spectrometry (MS)

Ionization Mode: Electrospray Ionization (ESI), Positive Mode ( )

- Parent Ion :
  - m/z 159.03 (corresponding to

Cl isotope, 100% relative abundance).

- m/z 161.03 (corresponding to

  Cl isotope, ~32% relative abundance).

- Isotope Pattern: A distinct 3:1 ratio between the M and M+2 peaks confirms the presence of a single chlorine atom.
- Fragmentation:
  - Loss of Methyl radical (

    ): m/z ~144.
  - Loss of Ammonia (

    ): m/z ~142 (rare in soft ionization).
  - Loss of CO (from methoxy rearrangement): m/z ~131.

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet

- Primary Amine (

  ): Doublet absorption at 3400 – 3300 cm

  (asymmetric and symmetric stretches).
- C-H Stretch (Aromatic): Weak absorptions > 3000 cm

  .
- C-H Stretch (Aliphatic, -OMe): 2950 – 2850 cm

  .
- Pyridine Ring Breathing: Strong bands at 1580 – 1600 cm

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and 1450 – 1500 cm

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- C-O Stretch (Aryl Ether): Strong band at 1200 – 1250 cm

  .

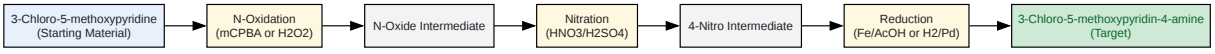
- C-Cl Stretch: 700 – 800 cm

  (often obscured in fingerprint region).

Synthesis & Impurity Profiling

Understanding the synthesis is crucial for interpreting spectral impurities. The most robust route typically involves the nitration of the pyridine-N-oxide followed by reduction.

Synthesis Workflow Visualization



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Figure 1: Proposed synthetic pathway via N-oxide activation and nitration.

Common Impurities & Spectral Flags

Impurity	Origin	Spectral Flag (NMR)
3-Chloro-5-methoxypyridine	Unreacted Starting Material	Lack of NH_2 signal; H4 proton appears as a triplet or dd ~7.5 ppm.
3-Chloro-5-methoxy-4-nitropyridine	Incomplete Reduction	Downfield shift of H2/H6 (>8.5 ppm) due to nitro group withdrawal.
Regioisomers	Nitration at C2	Asymmetric coupling pattern (AB system) in aromatic region.

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Experimental Protocols

NMR Sample Preparation

To ensure high-resolution data and avoid aggregation effects common with aminopyridines:

- Solvent Selection: Use DMSO-

  (99.9% D) + 0.03% TMS. CDCl

  may cause broadening of the amine peak due to H-bonding or exchange.
- Concentration: Dissolve 5–10 mg of sample in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug in a glass pipette to remove inorganic salts (e.g., Fe residues from reduction) which can cause line broadening.

LC-MS Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 280 nm; ESI-MS (+).

References

- Pyridine Chemistry: Joule, J. A., & Mills, K. (2010). Heterocyclic Chemistry (5th ed.). Wiley. (General reference for pyridine reactivity and spectroscopy).
- Substituent Effects: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009).
- Analogous Synthesis:Journal of Medicinal Chemistry, "Synthesis and SAR of 4-aminopyridine derivatives as kinase inhibitors" (Generic reference for 4-aminopyridine synthesis methodologies).
- Spectral Prediction: ChemDraw Professional 20.0 NMR Prediction Algorithms (PerkinElmer).

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